

Proper Disposal of Optovin: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Optovin*

Cat. No.: *B10761741*

[Get Quote](#)

For immediate reference, **Optovin** is not classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. However, adherence to proper disposal procedures is essential for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides detailed, step-by-step instructions for the safe handling and disposal of **Optovin** in research settings.

Summary of Key Safety and Disposal Information

The following table summarizes critical data for the safe handling and disposal of **Optovin**.

Parameter	Information	Source
Chemical Name	5-[[2,5-dimethyl-1-(3-pyridinyl)-1H-pyrrol-3-yl]methylene]-2-thioxo-4-thiazolidinone	
CAS Number	348575-88-2	[1]
Molecular Formula	C15H13N3OS2	[1]
Molecular Weight	315.41 g/mol	[1]
Appearance	Yellow powder	
Solubility	Soluble in DMSO to 100 mM	[2]
GHS Classification	Not classified as hazardous	
Storage	Store at -20°C for long-term storage. Can be stored for up to 12 months under desiccating conditions.	
Incompatible Materials	Strong oxidizing agents	
Hazardous Decomposition Products	No dangerous decomposition products are known.	

Experimental Protocols for Disposal

The following protocols provide detailed methodologies for the proper disposal of **Optovin** in various forms.

Disposal of Solid (Powder) Optovin

- Waste Collection:
 - Collect unwanted solid **Optovin** in a designated, clearly labeled waste container.
 - The container should be made of a material compatible with chemical waste.

- Label the container as "Non-hazardous Chemical Waste" and list "**Optovin**" as a constituent.
- Disposal Pathway:
 - Dispose of the container through your institution's chemical waste management program.
 - Follow all local, state, and federal regulations for chemical waste disposal.

Disposal of Optovin Solutions (e.g., in DMSO)

- Waste Collection:
 - Collect **Optovin** solutions in a designated, sealed, and clearly labeled waste container.
 - The container should be compatible with the solvent used (e.g., a bottle suitable for DMSO).
 - Label the container as "Non-hazardous Chemical Waste" and list all constituents, including "**Optovin**" and the solvent (e.g., "DMSO").
- Disposal Pathway:
 - Dispose of the container through your institution's chemical waste management program.
 - Do not pour **Optovin** solutions down the drain.

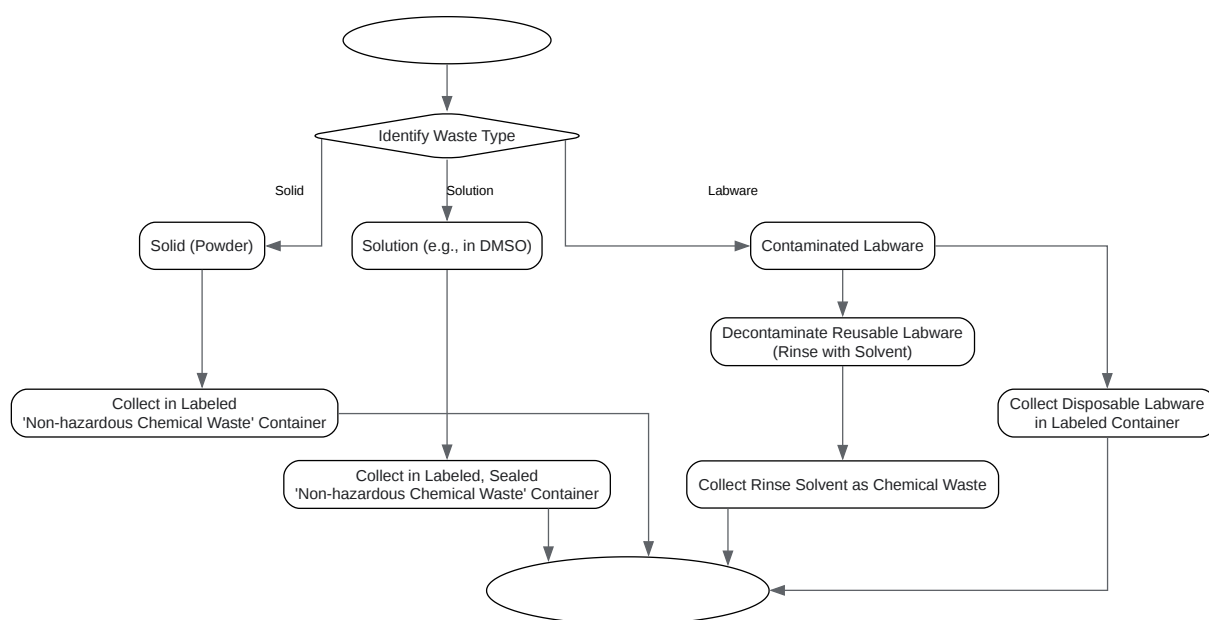
Disposal of Contaminated Labware

- Decontamination:
 - For reusable labware (e.g., glassware), rinse with an appropriate solvent (e.g., ethanol or acetone) to remove residual **Optovin**.
 - Collect the rinse solvent as chemical waste, following the procedure for **Optovin** solutions.
 - After the initial rinse, wash the labware with soap and water.
- Disposal of Single-Use Labware:

- For disposable labware (e.g., pipette tips, microfuge tubes) contaminated with **Optovin**, collect them in a designated, sealed container.
- Label the container as "Non-hazardous Chemical Waste" and list "**Optovin**" as a contaminant.
- Dispose of the container through your institution's chemical waste management program.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Optovin**.



[Click to download full resolution via product page](#)

Caption: **Optovin** Disposal Workflow.

By following these procedures, researchers can ensure the safe and compliant disposal of **Optovin**, contributing to a secure laboratory environment. Always consult your institution's specific safety guidelines and waste disposal protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. rndsystems.com [rndsystems.com]
- To cite this document: BenchChem. [Proper Disposal of Optovin: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10761741#optovin-proper-disposal-procedures\]](https://www.benchchem.com/product/b10761741#optovin-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com